

GSK864 solubility issues DMSO concentration

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Compound Focus: GSK864

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Solubility and Stock Solution Preparation

GSK864 is readily soluble in DMSO, which is the preferred solvent for preparing concentrated stock solutions.

Solvent	Solubility	Recommended Stock Concentration
DMSO	~100 mg/mL (~179 mM) [1] [2]	10-100 mM in DMSO [1]

When preparing stock solutions, please note:

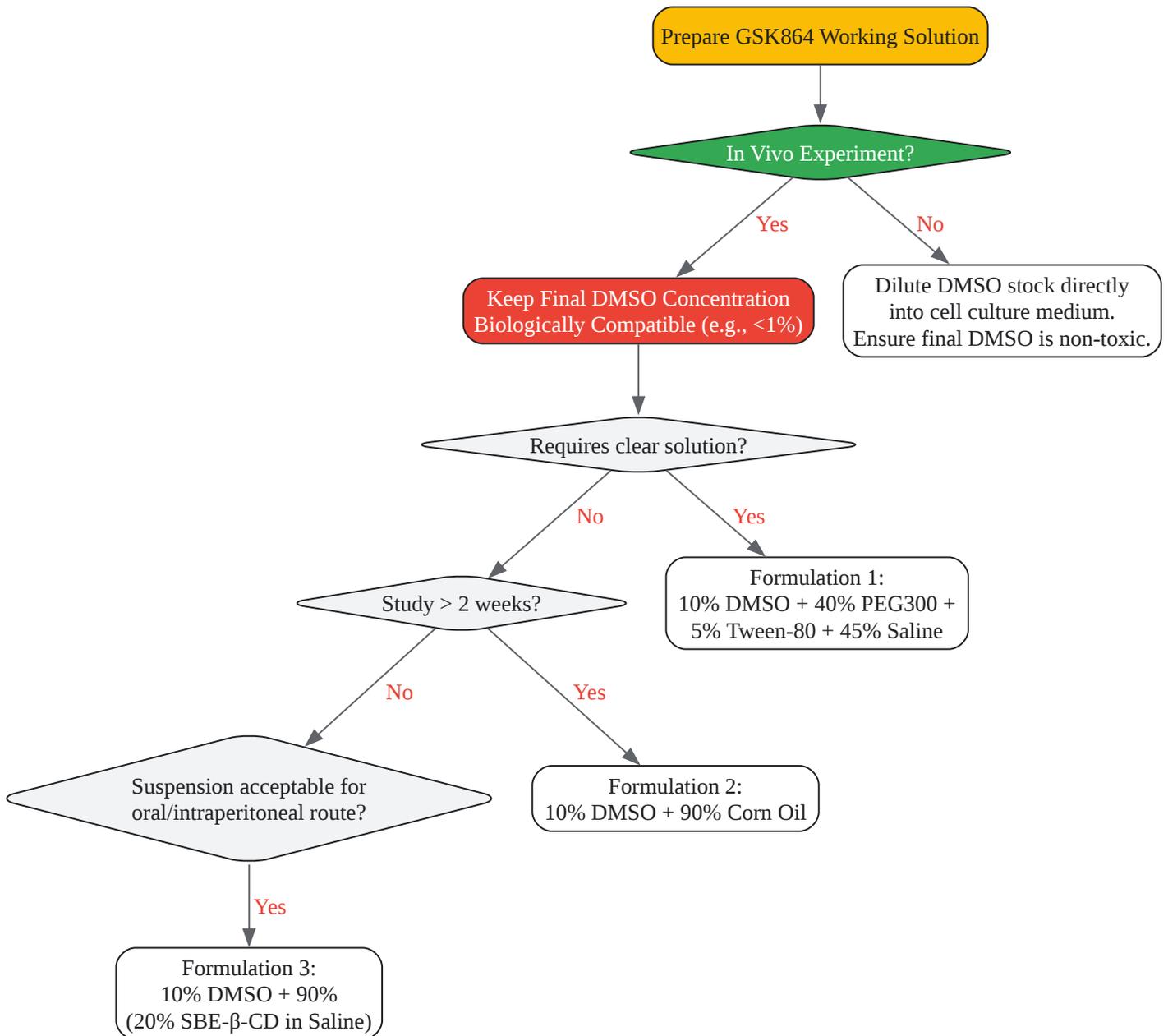
- **Hygroscopicity:** DMSO is hygroscopic (absorbs water from the air), which can affect the solubility and stability of your stock solution over time. It is best to use newly opened, anhydrous DMSO [1].
- **Storage:** Aliquot the stock solution and store it at -20°C or -80°C. Avoid repeated freeze-thaw cycles to maintain stability [1] [2].

Working Solution Formulations for Biological Assays

For cellular or in vivo experiments, the concentrated DMSO stock must be diluted into an aqueous solvent system. The table below summarizes formulations with supporting data from the literature.

Formulation	Final Concentration (Example)	Solution Appearance	Reported Application & Notes
10% DMSO + 40% PEG300 + 5% Tween-80 + 45% Saline [1] [2]	≥ 2.5 mg/mL (4.48 mM) [1] [2]	Clear solution [1] [2]	In vivo (intraperitoneal injection in mice) [1]. Add co-solvents sequentially in the order listed [2].
10% DMSO + 90% Corn Oil [1] [2]	≥ 2.5 mg/mL (4.48 mM) [1] [2]	Clear solution [1] [2]	In vivo . Suitable for studies longer than half a month [1].
10% DMSO + 90% (20% SBE-β-CD in Saline) [1] [2]	2.5 mg/mL (4.48 mM) [1] [2]	Suspension solution [1] [2]	Suitable for oral and intraperitoneal injection [1]. Requires ultrasonication to prepare [2].

The following diagram illustrates the decision-making workflow for selecting and preparing these formulations:



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Frequently Asked Questions

Q1: What is the typical final DMSO concentration tolerated in cell-based assays? While the search results do not specify an exact safe concentration for every cell type, it is a standard practice in cell culture to keep the final DMSO concentration below 0.1-0.5% to avoid cytotoxicity. You should determine the optimal concentration for your specific cell line empirically.

Q2: Why does GSK864 form a suspension in one formulation but not others? Formulation 3 uses a cyclodextrin (SBE- β -CD) to keep the compound in solution. The capacity of this agent to solubilize **GSK864** is limited at the given concentration, leading to a saturated suspension rather than a clear solution [1] [2]. The other formulations use solvents like PEG300 and Corn Oil, which can dissolve the compound more effectively at the tested concentration.

Q3: Has the activity of GSK864 been confirmed in cellular models? Yes. Research published in *Scientific Reports* confirms that **GSK864** potently inhibits 2-HG production in HT1080 fibrosarcoma cells (which harbor an IDH1 R132C mutation) with an EC₅₀ of 320 nM [1] [3].

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References

1. GSK864 | IDH1 Inhibitor [medchemexpress.com]
2. | IDH | CAS 1816331-66-4 | Buy GSK from Supplier... 864 GSK 864 [invivochem.com]
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